

Safe handling and storage procedures for 57% hydriodic acid.

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Compound of Interest

Compound Name: *Hydriodic acid*

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Application Notes and Protocols for 57% Hydriodic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and critical safety information for the handling and storage of 57% **hydriodic acid**. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental results.

Introduction

Hydriodic acid (HI) is a strong, corrosive acid and a powerful reducing agent commonly used in organic and inorganic synthesis. The 57% concentration is a commercially available azeotropic mixture with water.^[1] Due to its hazardous nature, strict adherence to safety protocols is mandatory. This document outlines the necessary procedures for safe handling, storage, and emergency response.

Quantitative Data

A summary of the key physical, chemical, and safety data for 57% **hydriodic acid** is provided in the tables below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Appearance	Colorless to yellow or brown liquid	[2]
Concentration	57% in water (azeotrope)	[1]
Molecular Formula	HI	[3]
Molecular Weight	127.91 g/mol	[3]
Boiling Point	127 °C (261 °F)	[3][4][5]
Density / Specific Gravity	1.70 g/mL at 20 °C	[3][4][5]
Vapor Pressure	721.8 kPa at 20°C	[6]
pH	~1 (for a 13 g/L solution)	[4]
Solubility	Soluble in water	[3]

Table 2: Safety and Handling Data

Parameter	Information	Reference(s)
Occupational Exposure Limits	No specific limits established; follow safe work practices.	[7][8]
Storage Temperature	2°C to 8°C (Refrigerated)	[9]
Incompatible Materials	Strong bases, oxidizing agents, metals, amines, fluorine, phosphorus.	[10]
Hazardous Decomposition Products	Hydrogen iodide gas, iodine vapor.	[10]

Experimental Protocols

General Handling and Dispensing Protocol

This protocol outlines the standard procedure for safely handling and dispensing 57% **hydriodic acid** in a laboratory setting.

Materials:

- 57% **Hydriodic Acid**
- Appropriate glassware (borosilicate)
- Secondary containment (e.g., polyethylene tray)
- Pipette or graduated cylinder
- Deionized water (for dilutions)

Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Don all required Personal Protective Equipment (PPE) as detailed in Section 4.
 - Place a secondary containment tray in the fume hood to contain any potential spills.
 - Have an acid spill kit readily accessible.
- Dispensing:
 - Carefully open the **hydriodic acid** container inside the fume hood.
 - Use a clean, dry pipette or graduated cylinder to measure the required volume.
 - Dispense the acid slowly and carefully into the reaction vessel or dilution container.
 - ALWAYS add acid to water, never the other way around, to prevent a violent exothermic reaction.^[7]
- Post-Dispensing:
 - Securely cap the **hydriodic acid** container immediately after use.

- Wipe any drips on the outside of the container with a damp cloth, ensuring the cloth is disposed of as hazardous waste.
- Clean all glassware thoroughly after use.

Dilution Protocol

Procedure:

- Measure the required volume of deionized water into an appropriate container within a fume hood.
- Slowly and carefully add the calculated volume of 57% **hydriodic acid** to the water while stirring gently.
- Allow the solution to cool to room temperature before use, as the dilution process is exothermic.

Safety and Hazard Management

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling 57% **hydriodic acid**:

- Eye Protection: Chemical splash goggles and a face shield.[\[8\]](#)
- Hand Protection: Acid-resistant gloves (e.g., nitrile rubber).[\[9\]](#)
- Body Protection: A lab coat, long pants, and closed-toe shoes. An acid-resistant apron is also recommended.

Engineering Controls

- All work with 57% **hydriodic acid** must be conducted in a properly functioning chemical fume hood.[\[7\]](#)
- An emergency eyewash station and safety shower must be readily accessible.[\[8\]](#)

Storage Procedures

- Store in a cool, dry, well-ventilated area, away from incompatible materials.[9]
- Store in the original, tightly sealed container.[9]
- Protect from light and air, as exposure can cause decomposition and discoloration.[6]
- Store at a refrigerated temperature of 2°C to 8°C.[9]
- Use secondary containment to prevent the spread of spills.

Spill and Emergency Procedures

Small Spill (manageable by trained personnel):

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill with an inert absorbent material such as sand, diatomaceous earth, or a commercial acid spill absorbent.[9] Do not use combustible materials like sawdust.
- Carefully neutralize the spill by slowly adding a weak base, such as sodium bicarbonate, from the outside in.
- Once neutralized (check with pH paper), collect the absorbed material into a designated hazardous waste container.
- Clean the spill area with soap and water.

Large Spill:

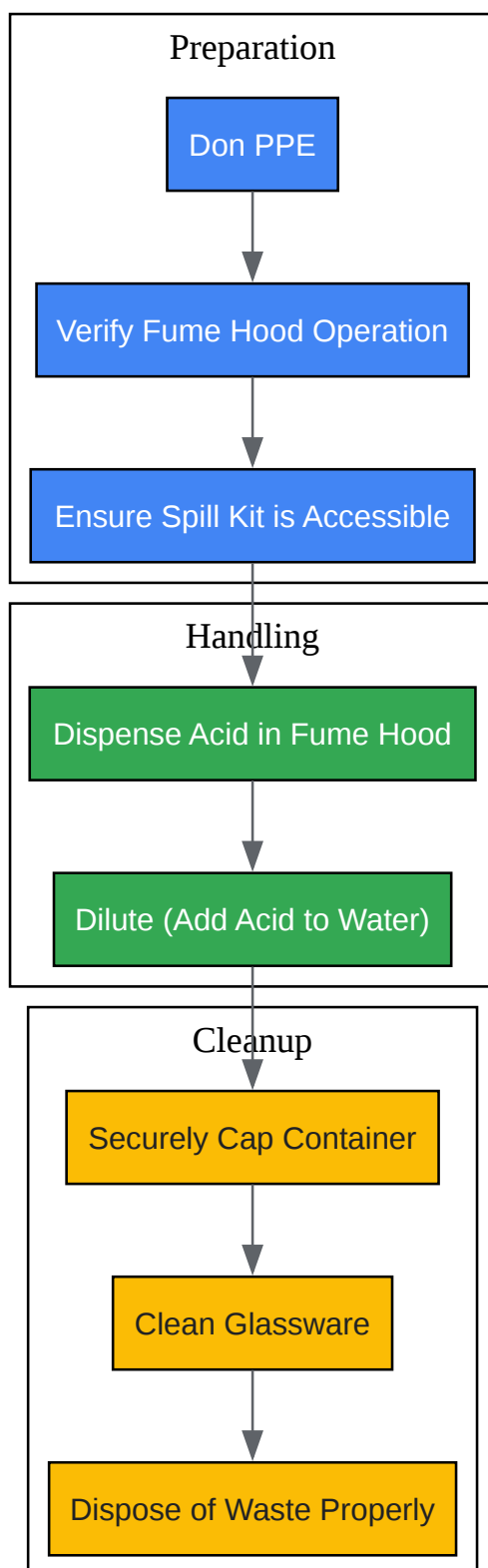
- Evacuate the laboratory immediately.
- Alert others in the vicinity and activate the fire alarm if necessary.
- Contact your institution's emergency response team.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 30 minutes, holding the eyelids open. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove contaminated clothing and flush the affected area with large amounts of water for at least 15-30 minutes. Seek immediate medical attention.[8][9]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and give the person 2-5 dl of cold water to drink. Seek immediate medical attention.

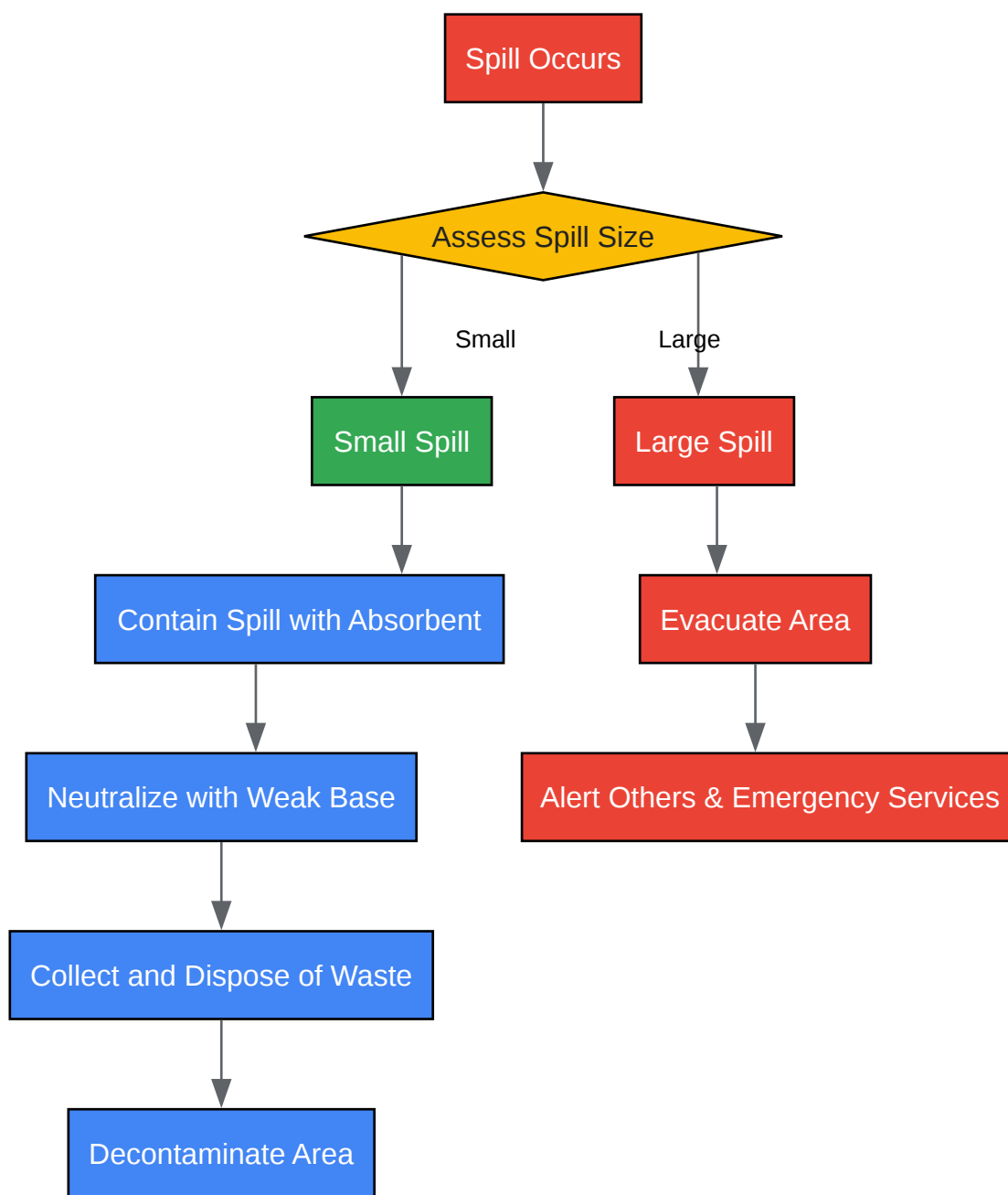
Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling of 57% **hydriodic acid**.



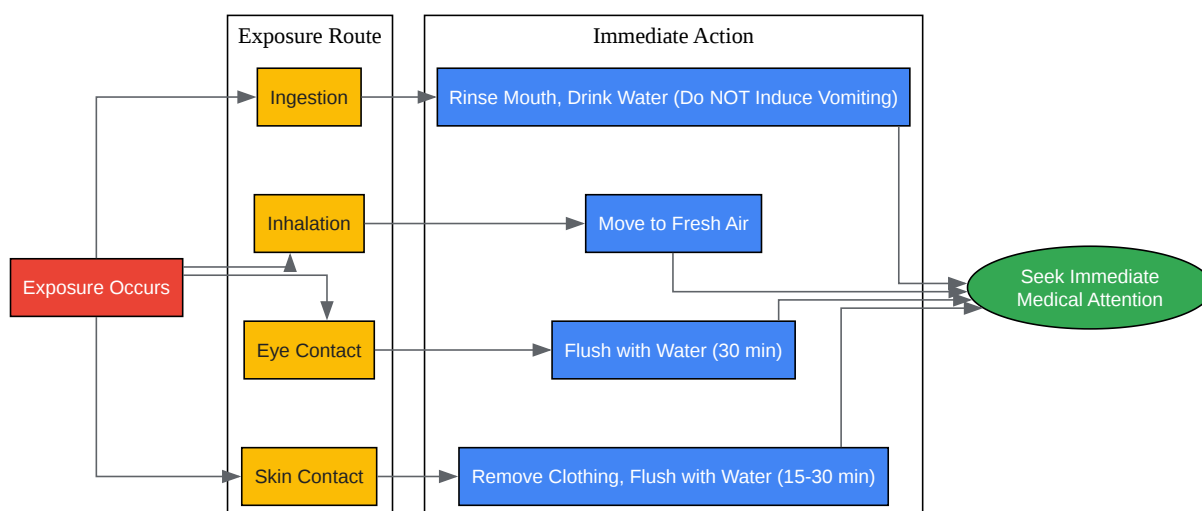
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Caption: Workflow for Safe Handling of **Hydriodic Acid**.



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Caption: Spill Response Decision Tree.



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Caption: First Aid Procedures for **Hydriodic Acid** Exposure.

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